

An In-depth Technical Guide to the Safety and Handling of Mabuterol-d9

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Compound of Interest

Compound Name: Mabuterol-d9

Cat. No.: B565552

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Mabuterol-d9**, a deuterated analog of Mabuterol. Given that the toxicological properties of this compound have not been thoroughly investigated, adherence to stringent safety protocols is imperative. This document is intended for use by qualified individuals trained in handling potentially hazardous chemicals.

Chemical and Physical Properties

Mabuterol-d9 is a stable isotope-labeled compound primarily used as an internal standard in analytical and pharmacokinetic research.^[1] Its physical and chemical properties are summarized below.

Property	Value	Source
CAS Number	1246819-58-8	[2][3]
Molecular Formula	C13H9D9ClF3N2O	[2]
Molecular Weight	319.8 g/mol	[2]
Form	Solid	[2]
Color	Off-White	[2]
Purity	>98%	[2]
Storage Conditions	2-8°C	[2][4]

A hydrochloride salt version of **Mabuterol-d9** is also available with CAS Number 1353867-83-0.[4][5][6]

Hazard Identification and Classification

Mabuterol-d9 hydrochloride is classified with the following hazards according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS):

- Skin Irritation (Category 2)[7]
- Serious Eye Irritation (Category 2)[7]
- Skin Sensitisation (Category 1)[7]

The signal word is Warning, and the corresponding hazard statements are:

- H315: Causes skin irritation.[7]
- H317: May cause an allergic skin reaction.[7]
- H319: Causes serious eye irritation.[7]

It is important to note that the toxicological properties of **Mabuterol-d9** have not been fully investigated.[7] Therefore, it should be handled as a potentially hazardous substance.

Experimental Protocols: Safe Handling Procedures

Due to the lack of specific experimental protocols in the available literature, a general procedure for handling potent chemical compounds is provided. This should be adapted to specific laboratory conditions and experimental designs.

3.1. Personal Protective Equipment (PPE)

- **Hand Protection:** Wear appropriate chemical-resistant gloves (e.g., nitrile rubber).[8] For brief contact, a glove with a protection class of 3 or higher (breakthrough time > 60 minutes) is recommended.[8] Contaminated gloves should be replaced immediately.[8] Consider double gloving.[8]
- **Eye/Face Protection:** Use safety glasses with side-shields or chemical goggles.
- **Skin and Body Protection:** Wear a lab coat, and consider protective shoe covers.[8]
- **Respiratory Protection:** If dust is generated, use a dust respirator.[8]

3.2. Handling

- Avoid all personal contact, including inhalation of dust.[8]
- Use in a well-ventilated area, preferably in a chemical fume hood.
- Avoid generating dust.[8] Use dry clean-up procedures like vacuuming with a HEPA-filtered vacuum or gently sweeping after dampening with water to prevent dust from becoming airborne.[8]
- Do not eat, drink, or smoke in areas where the chemical is handled.

3.3. Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated place.
- Recommended storage temperature is 2-8°C.[2][4]

- Keep away from incompatible materials such as oxidizing agents, reducing agents, and water.[7]

First-Aid Measures

Exposure Route	First-Aid Procedure
Eye Contact	Immediately wash out with fresh running water. [8] Ensure complete irrigation by keeping eyelids apart and moving them.[8] Consult a physician.[7]
Skin Contact	Immediately remove all contaminated clothing. [8] Flush skin and hair with running water and soap if available.[8] Consult a physician.[7]
Inhalation	Remove from the contaminated area to fresh air. [8] Lay the patient down and keep them warm and rested.[8] If not breathing, give artificial respiration.[7] Consult a physician.[7]
Ingestion	Rinse mouth with water.[7] Never give anything by mouth to an unconscious person.[7] Consult a physician.[7]

Accidental Release and Disposal

5.1. Spills

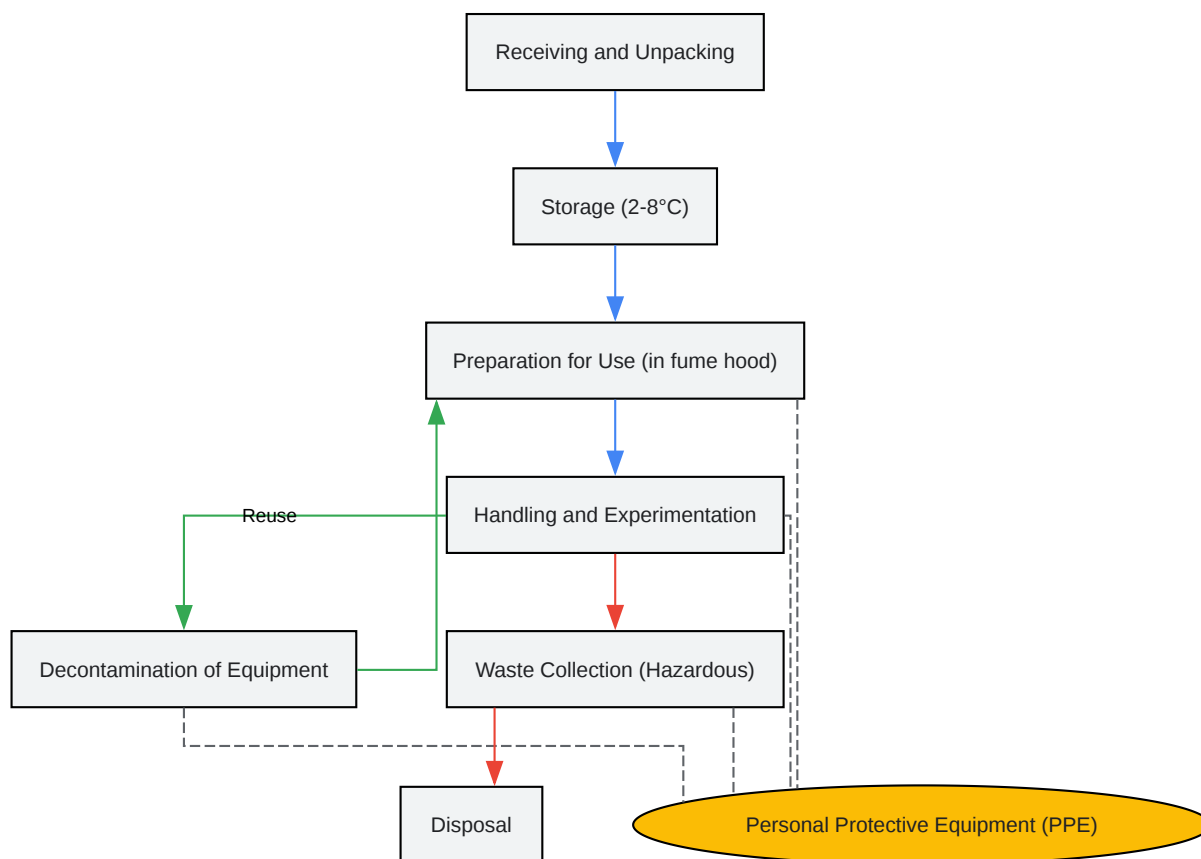
- Minor Spills: Use dry clean-up procedures and avoid generating dust.[8] Vacuum or sweep up the material and place it in a suitable container for disposal.[8] A vacuum cleaner must be fitted with a HEPA filter.[8]
- Major Spills: Clear the area of personnel and move upwind.[8] Alert emergency responders and inform them of the location and nature of the hazard.[8]

5.2. Disposal

- Dispose of waste in accordance with local, state, and federal regulations.

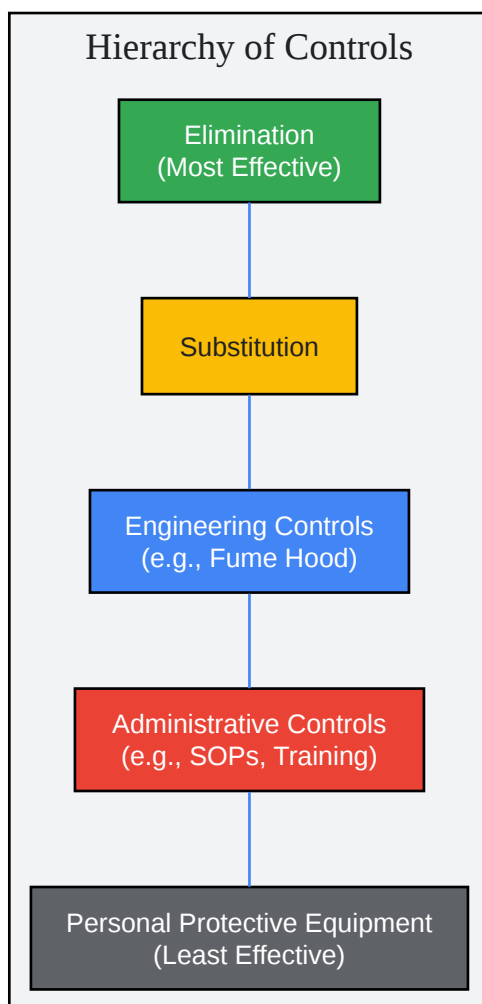
- Do not allow the product to enter drains.[7]
- A hierarchy of controls for waste is suggested: Reduction, Reuse, Recycling, and finally, Disposal if all other options are exhausted.[8]

Visualizations



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Caption: General workflow for the safe handling of **Mabuterol-d9**.



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Caption: Hierarchy of controls for managing chemical exposure risks.

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